

# Application Note: Quantitative Determination of Ivabradine HCl by HPLC

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## Compound of Interest

Compound Name: Ivabradine Hydrochloride

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This document provides a detailed application note and protocol for the quantitative determination of **Ivabradine Hydrochloride (HCl)** in pharmaceutical formulations using High-Performance Liquid Chromatography (HPLC).

## Introduction

Ivabradine HCl is a heart rate-lowering agent used in the treatment of stable angina pectoris and chronic heart failure. Accurate and precise quantification of Ivabradine HCl in bulk drug and pharmaceutical dosage forms is crucial for ensuring its quality, safety, and efficacy. This application note describes a robust and validated Reversed-Phase HPLC (RP-HPLC) method for this purpose.

## Chromatographic Conditions and Validation Parameters

A summary of various reported HPLC methods and their validation parameters for the quantitative determination of Ivabradine HCl is presented in the table below for easy comparison.

Parameter	Method 1	Method 2	Method 3	Method 4
Column	SS Wakosil C18AR (250x4.6 mm, 5 µm)[1]	C18 (250 x 4.6 mm, 5 µm)[2]	C18 (150 x 4.6 mm, 5 µm)[3]	HemochromIntsil C18 (250 x 4.6 mm, 5µm)
Mobile Phase	Methanol: Phosphate buffer (pH 6.5) (60:40 v/v)[1]	Ammonium acetate buffer (pH 6.2): Methanol (40:60 v/v)[2]	Acetonitrile: 10 mM Ammonium acetate buffer (pH 7.2) (60:40 v/v)[3]	25mM Potassium phosphate buffer (pH 3.0) with 0.2% TEA: Acetonitrile (30:70 v/v)
Flow Rate	0.8 mL/min[1]	1.0 mL/min[2]	1.0 mL/min[3]	0.6 mL/min
Detection Wavelength	285 nm[1]	281 nm[2]	285 nm[3]	287 nm
Retention Time	6.55 ± 0.05 min[1]	6.9 min[2]	2.244 min[3]	5.2 min
Linearity Range	30-210 µg/mL[1]	40-80 µg/mL[2]	10-50 µg/mL[3]	5-30 µg/mL
Correlation Coefficient (r <sup>2</sup> )	0.9998[1]	0.9974[2]	> 0.999[3]	0.99995
LOD	-	1.3 µg/mL[2]	-	-
LOQ	-	3.95 µg/mL[2]	-	-
Accuracy (%) Recovery)	98.55 - 99.00% [1]	-	98 - 102%[3]	-
Precision (%RSD)	< 2%[1][4]	< 2%[2]	< 2.0%[3]	Within limit

## Experimental Protocol

This protocol is based on a commonly cited and validated method for the determination of Ivabradine HCl.

## Materials and Reagents

- Ivabradine HCl reference standard
- Ivabradine HCl tablets
- HPLC grade Methanol
- HPLC grade Acetonitrile
- Potassium dihydrogen phosphate
- Orthophosphoric acid
- HPLC grade water
- 0.45  $\mu$ m membrane filter

## Equipment

- High-Performance Liquid Chromatography (HPLC) system with UV/Vis or PDA detector
- Analytical balance
- Volumetric flasks
- Pipettes
- Sonicator
- pH meter

## Preparation of Solutions

Mobile Phase (Methanol: Phosphate buffer (pH 6.5) (60:40 v/v))

- Prepare a phosphate buffer by dissolving an appropriate amount of potassium dihydrogen phosphate in HPLC grade water to a concentration of 25 mM.
- Adjust the pH of the buffer to 6.5 with orthophosphoric acid.[\[4\]](#)

- Mix 600 mL of HPLC grade methanol with 400 mL of the prepared phosphate buffer.
- Filter the mobile phase through a 0.45  $\mu\text{m}$  membrane filter and degas by sonication before use.

#### Standard Stock Solution (1 mg/mL)

- Accurately weigh 25 mg of Ivabradine HCl reference standard and transfer it to a 25 mL volumetric flask.[\[1\]](#)
- Add approximately 15 mL of HPLC grade water and sonicate to dissolve.[\[1\]](#)
- Make up the volume to 25 mL with HPLC grade water.[\[1\]](#)

#### Working Standard Solutions

- Prepare a series of working standard solutions by diluting the standard stock solution with HPLC grade water to achieve concentrations within the linear range (e.g., 30-210  $\mu\text{g/mL}$ ).[\[1\]](#)

## Sample Preparation (from Tablets)

- Weigh and finely powder 20 Ivabradine HCl tablets.[\[1\]](#)
- Accurately weigh a portion of the powder equivalent to 25 mg of Ivabradine HCl and transfer it to a 25 mL volumetric flask.[\[1\]](#)
- Add about 15 mL of HPLC grade water and sonicate for 15-20 minutes to ensure complete dissolution of the drug.[\[1\]](#)
- Make up the volume to 25 mL with HPLC grade water.[\[1\]](#)
- Filter the solution through a 0.45  $\mu\text{m}$  membrane filter.
- Dilute the filtered solution with HPLC grade water to obtain a final concentration within the calibration range.

## HPLC Analysis

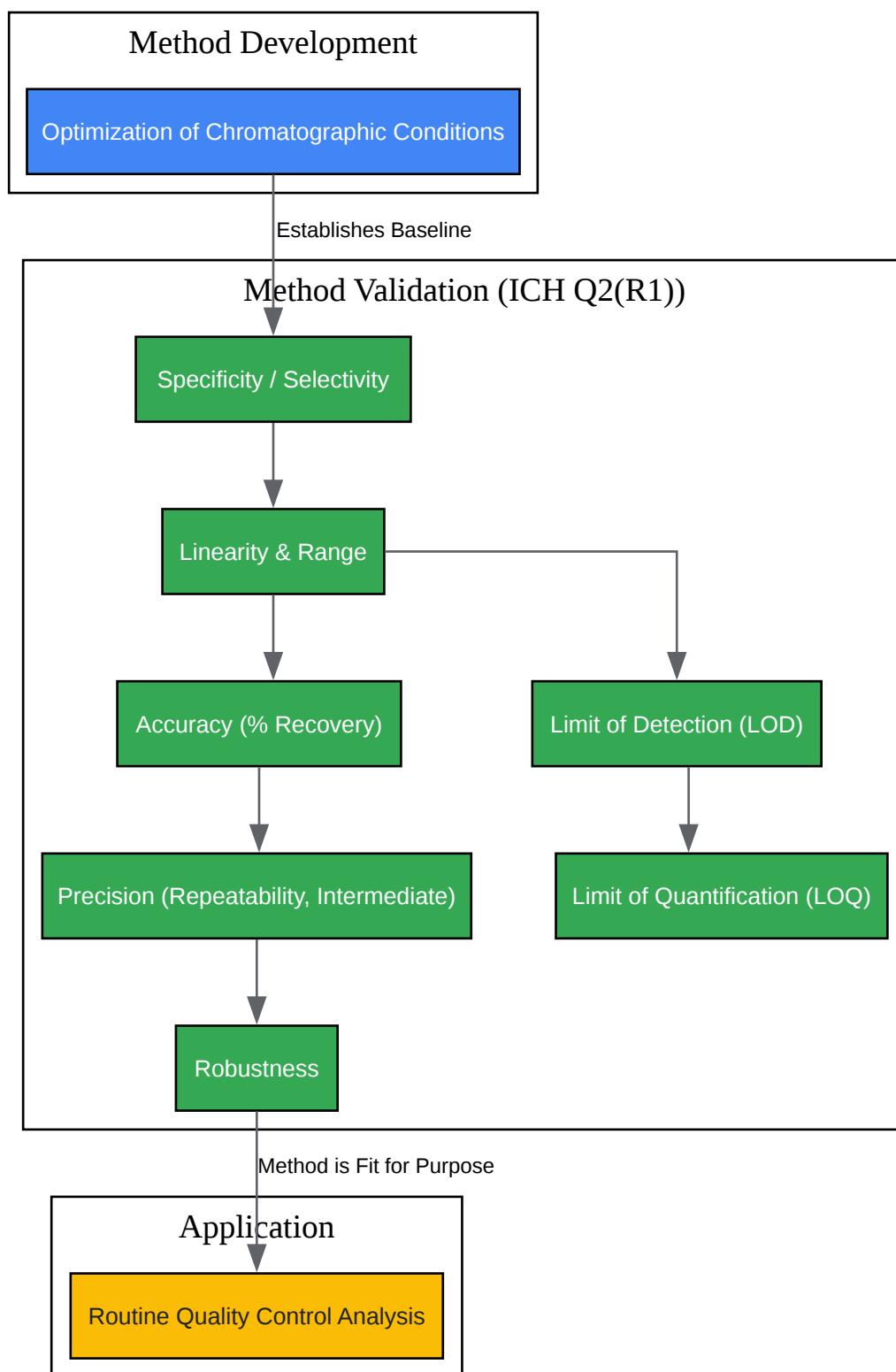
- Set up the HPLC system with the specified chromatographic conditions (refer to Method 1 in the table).
- Inject 20  $\mu$ L of the blank (mobile phase), followed by the working standard solutions and the sample solutions.
- Record the chromatograms and measure the peak area for Ivabradine HCl.

## Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of Ivabradine HCl in the sample solutions from the calibration curve using linear regression analysis.
- Calculate the amount of Ivabradine HCl in the tablet formulation.

## Method Validation Workflow

The following diagram illustrates the key stages involved in validating the HPLC method for the quantitative determination of Ivabradine HCl.

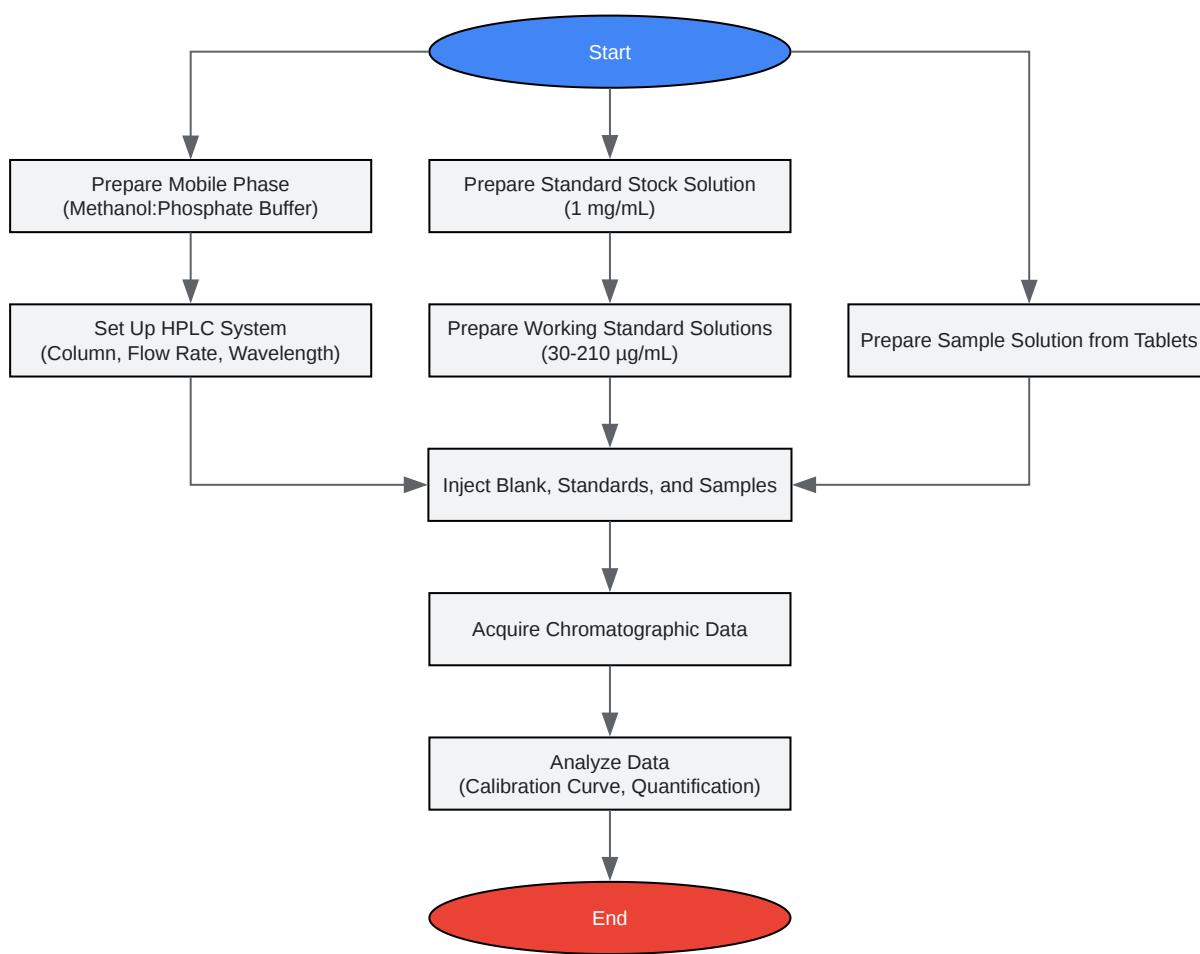


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Caption: Workflow for HPLC Method Validation.

# Experimental Workflow Diagram

The diagram below outlines the sequential steps of the experimental protocol for the quantitative analysis of Ivabradine HCl.



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Caption: Experimental Workflow for Ivabradine HCl Analysis.

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## References

- 1. Development and Validation of RP-HPLC Method for the Estimation of Ivabradine Hydrochloride in Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchpublish.com [researchpublish.com]
- 3. ijapbjournal.com [ijapbjournal.com]
- 4. Development and Validation of RP-HPLC Method for the Estimation of Ivabradine Hydrochloride in Tablets [hero.epa.gov]
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